

3-Ethynyl-3-methyloxetane: A Technical Guide to Safe Handling and Properties

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Compound of Interest

Compound Name: 3-Ethynyl-3-methyloxetane

Cat. No.: B572437

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes only and should not be substituted for a comprehensive Safety Data Sheet (SDS) or professional safety training. The toxicological properties of **3-Ethynyl-3-methyloxetane** have not been fully investigated; therefore, it must be handled with extreme caution, assuming it is hazardous.

Introduction

3-Ethynyl-3-methyloxetane is a heterocyclic compound of growing interest in medicinal chemistry and drug discovery. Its strained oxetane ring and reactive ethynyl group make it a versatile building block for the synthesis of novel chemical entities. The incorporation of the 3-methyl-3-oxetanyl moiety can influence the physicochemical properties of a molecule, such as solubility and metabolic stability. This guide provides a summary of the available safety information, handling procedures, and physical properties of **3-Ethynyl-3-methyloxetane** to promote its safe use in a laboratory setting.

Hazard Identification and Classification

3-Ethynyl-3-methyloxetane is classified as an irritant and may be harmful by ingestion and inhalation. The material is irritating to mucous membranes and the upper respiratory tract.^[1] Due to the limited toxicological data, it is prudent to treat this compound with a high degree of caution.

GHS Hazard Classification:

Hazard Class	Category	Hazard Statement
Flammable liquids	Not specified	May be flammable
Acute toxicity, oral	Not specified	Harmful if swallowed
Skin corrosion/irritation	Not specified	May cause skin irritation
Serious eye damage/eye irritation	Not specified	May cause serious eye irritation
Specific target organ toxicity - single exposure	Not specified	May cause respiratory irritation

Source: Information compiled from various supplier safety data.

Physical and Chemical Properties

At present, most of the physical and chemical properties of **3-Ethynyl-3-methyloxetane** are predicted values. Experimental data should be determined under controlled laboratory conditions.

Property	Value	Source
Molecular Formula	C ₆ H ₈ O	ChemicalBook
Molecular Weight	96.13 g/mol	ChemicalBook
CAS Number	1290541-27-3	SynHet[2]
Appearance	Colorless liquid	AChemBlock
Boiling Point (Predicted)	90.3 ± 29.0 °C	ChemicalBook
Density (Predicted)	0.95 ± 0.1 g/cm ³	ChemicalBook
SMILES	C#CC1(C)COC1	SynHet[2]

Safe Handling and Storage

Due to the unknown toxicological profile, stringent safety measures must be implemented when handling **3-Ethynyl-3-methyloxetane**.

4.1. Personal Protective Equipment (PPE)

A comprehensive personal protective equipment strategy is essential to minimize exposure.

PPE Type	Specification	Rationale
Eye/Face Protection	Safety goggles with side shields or a face shield.	Protects against splashes and airborne particles.
Skin Protection	Chemical-resistant gloves (e.g., nitrile). Lab coat.	Prevents skin contact.
Respiratory Protection	Use in a certified chemical fume hood.	Minimizes inhalation of vapors.

4.2. Engineering Controls

All work with **3-Ethynyl-3-methyloxetane** must be conducted in a well-ventilated area, preferably within a certified chemical fume hood.^[1] A safety shower and eyewash station must be readily available.^[1]

4.3. Storage

Store in a tightly sealed container in a cool, dry, and well-ventilated area.^[1] Recommended storage temperatures vary by supplier, ranging from room temperature to 2-8°C. Consult the supplier's documentation for specific recommendations.

4.4. Spills and Waste Disposal

In case of a spill, absorb the material with an inert, non-combustible absorbent and place it in a suitable, labeled container for chemical waste.^[1] Dispose of waste in accordance with all federal, state, and local regulations.^[1]

First Aid Measures

In the event of exposure, seek immediate medical attention and provide the attending physician with the Safety Data Sheet.

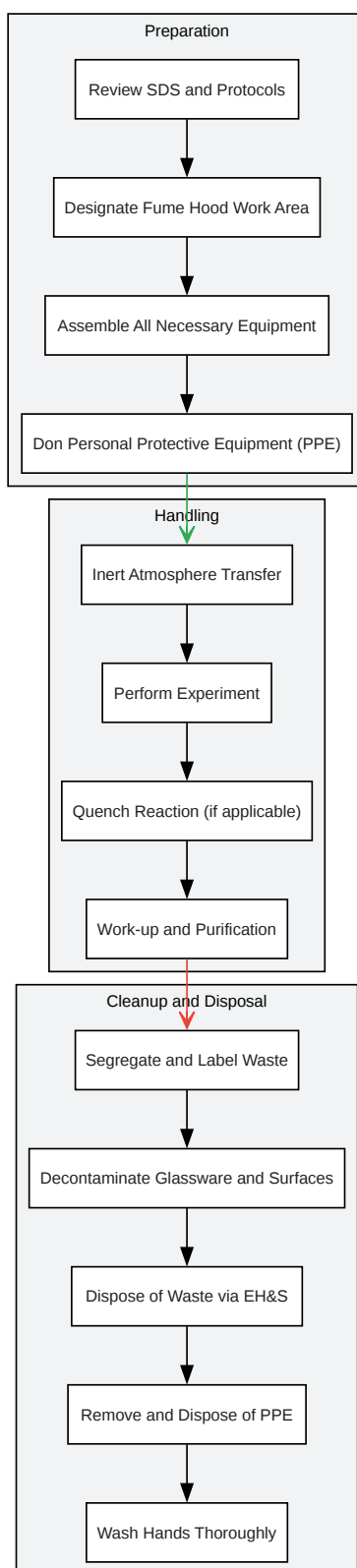
Exposure Route	First Aid Procedure
Inhalation	Move the victim to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention. ^[1]
Skin Contact	Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. Seek medical attention. ^[1]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting lower and upper eyelids occasionally. Seek immediate medical attention.
Ingestion	Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Experimental Protocols

Detailed, peer-reviewed experimental protocols for the synthesis, purification, or use of **3-Ethynyl-3-methyloxetane** are not readily available in the public domain. Researchers should adapt general procedures for handling air- and moisture-sensitive and potentially hazardous liquid reagents. All reactions should be conducted under an inert atmosphere (e.g., argon or nitrogen) in a chemical fume hood.

Logical Workflow for Safe Handling

The following diagram illustrates a logical workflow for the safe handling of **3-Ethynyl-3-methyloxetane** in a research environment.



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Safe handling workflow for **3-Ethynyl-3-methyloxetane**.

Conclusion

3-Ethynyl-3-methyloxetane is a promising building block for chemical synthesis. However, the lack of comprehensive toxicological data necessitates a highly cautious approach to its handling. Strict adherence to safety protocols, including the use of appropriate personal protective equipment and engineering controls, is paramount to ensure the safety of laboratory personnel. Researchers are strongly encouraged to consult the full Safety Data Sheet provided by the supplier before commencing any work with this compound.

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References

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